

2-Heptylcyclopentanone: A Synthetic Workhorse in the Fragrance Industry

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Compound of Interest

Compound Name: **2-Heptylcyclopentanone**

Cat. No.: **B7767502**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

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Executive Summary

2-Heptylcyclopentanone, a synthetic ketone with the molecular formula C₁₂H₂₂O, is a significant component in the palette of modern perfumery. This technical guide addresses the core question of its natural origin, details its physicochemical properties, outlines its primary synthesis methodologies, explores its wide-ranging applications in fragrance formulations, and summarizes key toxicological data. Contrary to inquiries about its presence in the natural world, multiple authoritative sources confirm that **2-Heptylcyclopentanone** has not been found in nature.^{[1][2][3]} Its value and utility are derived entirely from its synthetic production, which allows for consistent quality and supply for industrial applications. This document provides an in-depth analysis for professionals in research and development who require a comprehensive understanding of this widely used aroma chemical.

Natural Occurrence: A Conclusive Absence

A thorough review of chemical databases and scientific literature reveals a consensus that **2-Heptylcyclopentanone** is a synthetic molecule.^{[1][2][4]} It is not listed as a constituent of any known plant, fungus, insect, or other natural source.^{[1][2][4][5]} This distinction is critical for formulation, regulatory, and labeling purposes, as the compound must be classified as a

synthetic aroma chemical. Its pleasant, fruity, and floral-jasmine aroma profile is a product of chemical ingenuity rather than an extraction from a natural source.

Physicochemical Properties

Understanding the physical and chemical characteristics of **2-Heptylcyclopentanone** is essential for its effective use in formulations and for predicting its behavior in various matrices. The compound is a colorless to pale yellow, viscous liquid with a distinct fruity, floral, and slightly herbaceous odor, often associated with jasmine.[1][3]

Property	Value	Source
Molecular Formula	C12H22O	[1][4][6]
Molecular Weight	182.30 g/mol	[4][6]
CAS Number	137-03-1	[1][4][6]
Appearance	Colorless to pale yellow clear liquid	[7]
Boiling Point	130 °C at 10 Torr	[1]
Density	0.8780 – 0.8880 g/cm ³ at 20°C/25°C	[1][4]
Refractive Index	1.4500 – 1.4540 at 20°C	[2][4]
Flash Point	> 100 °C	[2][7]
Solubility	Practically insoluble in water; soluble in alcohol and oils	[3]

Chemical Synthesis

The industrial production of **2-Heptylcyclopentanone** is primarily achieved through an aldol condensation reaction followed by dehydration and hydrogenation. This process offers high yield and control over the final product's purity.

Synthesis Workflow: Aldol Condensation Route

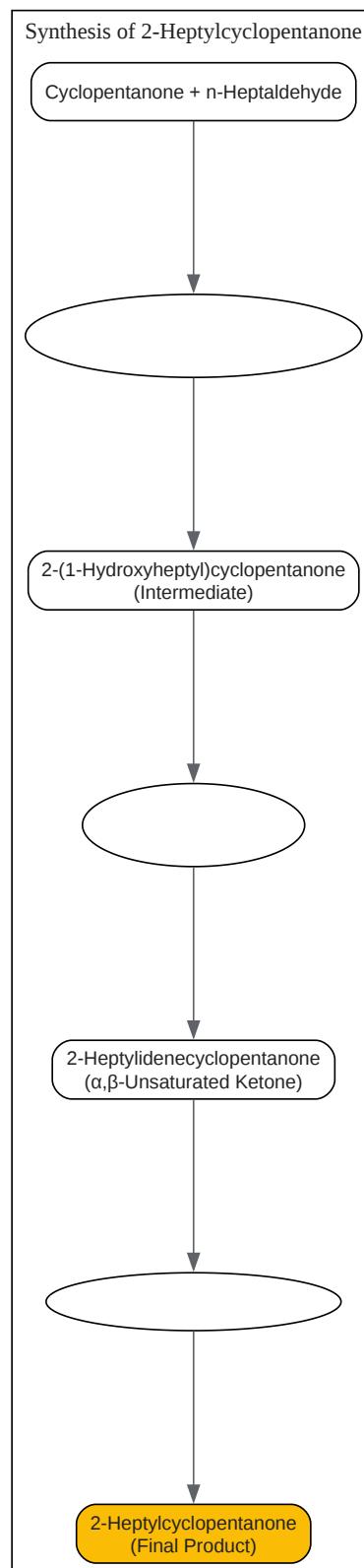
A common synthesis method involves the base-catalyzed reaction of cyclopentanone with n-heptaldehyde (enanthaldehyde).^[8] This multi-step process is efficient and scalable for industrial production.

Step 1: Aldol Condensation Cyclopentanone and n-heptaldehyde are reacted in the presence of a base catalyst, such as sodium hydroxide, at elevated temperatures (70-90 °C).^[8] This step forms a 2-(1-hydroxyheptyl)cyclopentanone intermediate.

Step 2: Dehydration The reaction mixture is then heated, often with the addition of a solvent like toluene to facilitate water removal, leading to the formation of 2-heptylidene cyclopentanone, an α,β -unsaturated ketone.^[8]

Step 3: Hydrogenation The final step involves the catalytic hydrogenation of the double bond in the heptylidene group to yield the saturated ketone, **2-Heptylcyclopentanone**.

Below is a diagram illustrating the key stages of this synthesis pathway.



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Caption: Key stages in the synthesis of **2-Heptylcyclopentanone**.

Applications in Industry

The primary application of **2-Heptylcyclopentanone** is as a fragrance ingredient in a wide array of consumer products.[4][9] Its stability and versatile scent profile make it a valuable component in perfumery.

- **Perfumery:** It is extensively used to impart fruity, floral (especially jasmine-like), and green notes to fine fragrances, colognes, and personal care products.[1][3][9] It blends well with other aroma chemicals to create complex and long-lasting scents.[9]
- **Cosmetics and Personal Care:** Due to its stability, it is incorporated into soaps, detergents, shampoos, body lotions, and deodorants.[2][4][9]
- **Flavor Research:** In research and development, it is explored for its potential to add creamy and musky notes to flavor formulations.[9]
- **Chemical Intermediate:** It also serves as an intermediate in the synthesis of other aroma compounds and fine chemicals.[9]

Safety and Toxicology

The safety of **2-Heptylcyclopentanone** as a fragrance ingredient has been assessed by organizations such as the Research Institute for Fragrance Materials (RIFM).[10][11]

- **Acute Toxicity:** The acute oral LD50 in rats and the acute dermal LD50 in rabbits were both reported to be greater than 5 g/kg, indicating low acute toxicity.[1]
- **Skin Irritation:** It is classified as a skin irritant.[6]
- **Environmental Hazard:** The compound is noted as being toxic to aquatic life with long-lasting effects.[6]

Professionals handling this material should consult the relevant Safety Data Sheet (SDS) for detailed handling and safety information.

Conclusion

2-Heptylcyclopentanone is a purely synthetic aroma chemical that has carved out a significant niche in the fragrance industry. Its absence in nature is a definitive conclusion based on available scientific data. The controlled and efficient chemical synthesis of this compound allows for its widespread use in a variety of consumer products, where its unique olfactory properties enhance floral and fruity accords. For researchers and developers, a thorough understanding of its synthetic origin, physicochemical properties, and safety profile is paramount for its successful and safe application.

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